

Essential Safety and Operational Guide for 2,6-Diacetylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diacetylpyridine

Cat. No.: B075352

[Get Quote](#)

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,6-Diacetylpyridine**, tailored for research and drug development professionals. Following these procedures is critical for ensuring laboratory safety and operational integrity.

1. Hazard Identification and Personal Protective Equipment (PPE)

2,6-Diacetylpyridine is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment to prevent exposure.^{[1][2][3]}

- Hazard Summary:
 - Causes skin irritation (H315).^{[2][3][4][5][6][7]}
 - Causes serious eye irritation (H319).^{[2][3][4][5][6][7]}
 - May cause respiratory irritation (H335).^{[2][3][4][7]}
- Required Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.^{[1][3][8]}
 - Skin Protection:

- Gloves: Handle with chemical-impermeable gloves.[3][8] Inspect gloves before use and dispose of contaminated gloves according to good laboratory practices.[8]
- Clothing: Wear a complete suit protecting against chemicals or a lab coat.[8][9] Appropriate protective clothing should be worn to prevent skin exposure.[1][9]
- Respiratory Protection: For nuisance exposures or when dust formation is likely, use a NIOSH-approved N95-type particle respirator or equivalent.[4][8][9][10]

Quantitative Safety Data for 2,6-Diacetylpyridine

Molecular Formula	C ₉ H ₉ NO ₂
Molecular Weight	163.17 g/mol [2][10]
Appearance	White to beige crystalline solid/powder.[2][6][11]
Melting Point	79-82 °C[10]
Boiling Point	124 - 126 °C at 6 torr.[9]
Flash Point	Not applicable.[4][10]
Storage Class	11 - Combustible Solids.[4][10]
WGK (Water Hazard Class)	WGK 3 (Germany).[4][10]

2. Operational and Handling Procedures

Safe handling is paramount to prevent accidental exposure and contamination.

- Engineering Controls:
 - Work in a well-ventilated area, preferably in a chemical fume hood, especially in confined areas.[1][3][9]
 - Ensure that eyewash stations and safety showers are located close to the workstation.[1]
- Safe Handling Practices:

- Avoid contact with skin and eyes.[1][8][9]
- Avoid the formation and breathing of dust.[1][3][8][9]
- Wash hands and any exposed skin thoroughly after handling.[1][5][6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3][9]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][3][9]
 - Keep the container tightly closed.[1][3][9]
 - Store away from incompatible materials such as strong oxidizing agents.[1][9]

3. Emergency and Disposal Plans

Immediate and correct response to emergencies and proper disposal are critical for safety and compliance.

Emergency First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3][8][9]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][3][5][8][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention.[1][3][5][6][8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][8]

Spill and Leak Procedures:

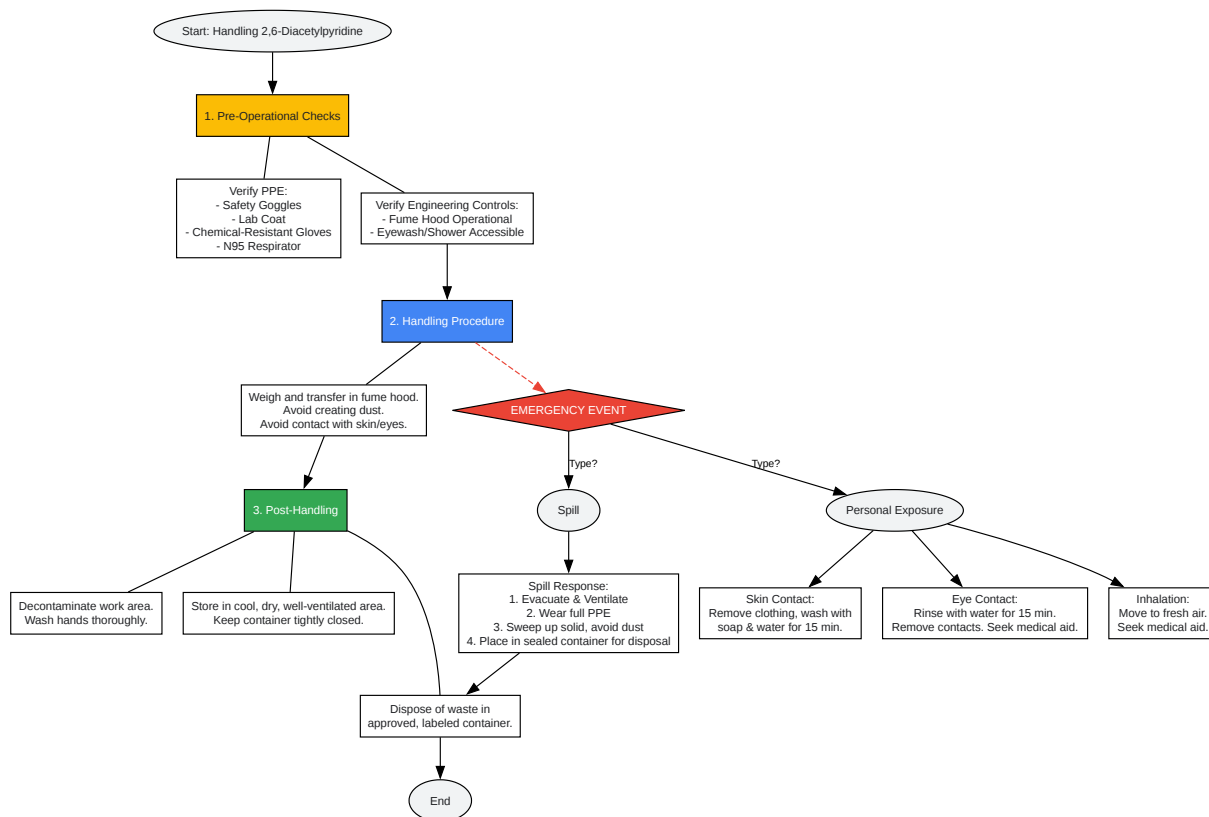
- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3][8]
- Clean-up:
 - Wear appropriate PPE.[3]
 - Avoid creating dust.[3][8]
 - Sweep up the material and shovel it into a suitable, closed container for disposal.[1][8]

Disposal Plan:

- Dispose of **2,6-Diacetylpyridine** and its container at an approved waste disposal plant.[1][3]
- Disposal must be in accordance with all applicable local and national laws and regulations.
[5][8] Contaminated packaging should be disposed of in the same manner as the product.[5]

Visual Workflow for Handling 2,6-Diacetylpyridine

The following diagram outlines the standard operating procedure for handling **2,6-Diacetylpyridine**, including pre-operational checks, handling steps, and emergency responses.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response for **2,6-Diacetylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2,6-Diacetylpyridine | C₉H₉NO₂ | CID 70790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2,6-Diacetylpyridine 98 1129-30-2 [sigmaaldrich.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. 2,6-Diacetylpyridine | 1129-30-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 2,6-Diacetylpyridine | 1129-30-2 [amp.chemicalbook.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. 2,6-Diacetylpyridine(1129-30-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. 2,6-Diacetylpyridine 98 1129-30-2 [sigmaaldrich.com]
- 11. 2,6-Diacetylpyridine - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2,6-Diacetylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075352#personal-protective-equipment-for-handling-2-6-diacetylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com